

Personal protective equipment for handling Pyren-1-yl Acetate

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Compound of Interest

Compound Name: **Pyren-1-yl Acetate**

Cat. No.: **B104027**

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Essential Safety and Handling Guide for Pyren-1-yl Acetate

This document provides immediate and essential safety, handling, and disposal protocols for **Pyren-1-yl Acetate**, designed for researchers, scientists, and drug development professionals. Following these guidelines is crucial for ensuring a safe laboratory environment.

Chemical Identification and Properties

Pyren-1-yl Acetate is an aromatic ester. Understanding its physical and chemical properties is the first step in safe handling.

Property	Value
CAS Number	78751-40-3 [1] [2]
Molecular Formula	C ₁₈ H ₁₂ O ₂ [3]
Molecular Weight	260.3 g/mol [3]
Appearance	Yellow Solid (based on parent compound Pyrene) [4]
Melting Point	246-247 °C [5]
Boiling Point	442 °C [5]
Density	1.304 g/cm ³ [5]
Flash Point	141 °C [5]

Hazard Identification and Risk Assessment

While comprehensive hazard data for **Pyren-1-yl Acetate** is limited, the precautionary principle dictates treating it with care based on its chemical structure and data from related compounds like Pyrene.

- Potential Health Effects: May cause skin and eye irritation.[\[6\]](#) Inhalation of dust or aerosols may cause respiratory tract irritation. Prolonged or repeated exposure may cause organ damage.[\[4\]](#)
- Environmental Hazards: The parent compound, Pyrene, is very toxic to aquatic life with long-lasting effects.[\[7\]](#) Therefore, **Pyren-1-yl Acetate** should be prevented from entering the environment.

Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to minimize exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Recommended Equipment	Specifications and Rationale
Eye and Face Protection	Chemical Safety Goggles and/or Face Shield	Goggles with indirect ventilation should be worn to protect against potential splashes. ^[8] A face shield provides additional protection for the entire face from larger volumes of material. ^[8]
Skin and Body Protection	Chemical-Resistant Gloves	No single glove material protects against all chemicals; however, Nitrile gloves offer good resistance to a range of chemicals, snags, and punctures. ^[8] Always consult the glove manufacturer's compatibility chart.
Lab Coat or Chemical Protective Clothing	A standard lab coat is the minimum requirement. For tasks with a higher risk of splashing, a chemical-resistant apron or coverall is recommended. ^{[9][10]}	
Respiratory Protection	Use in a well-ventilated area (e.g., chemical fume hood)	Handling should occur in a well-ventilated place to avoid the formation of dust and aerosols. ^[5]
NIOSH-Approved Respirator	If a fume hood is unavailable or if dust/aerosols are generated, a NIOSH-approved air-purifying respirator with an organic vapor cartridge and a particulate filter is necessary. ^{[1][4]}	

Operational Plan: Safe Handling and Storage Protocols

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is correctly donned. Verify that safety equipment, such as an eyewash station and safety shower, is accessible and operational.[4]
- Work Area: Conduct all work with **Pyren-1-yl Acetate** within a certified chemical fume hood to minimize inhalation exposure.[5]
- Dispensing: Use non-sparking tools for handling the solid to prevent ignition sources.[5][10] Avoid creating dust during weighing and transfer.[5]
- Contamination: Avoid contact with skin, eyes, and clothing.[5][10] If contact occurs, follow the first aid measures outlined below immediately.
- Hygiene: After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.[7] Remove and wash contaminated clothing before reuse.[6][7]

Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[5][7][10]
- Keep away from heat, sparks, open flames, and other ignition sources.[10]
- Store separately from incompatible materials such as strong oxidizing agents.[4]

Emergency and Disposal Plans

Chemical Spill Response Workflow:



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Caption: Workflow for responding to a **Pyren-1-yl Acetate** spill.

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. [4] [6] If skin irritation persists, seek medical attention. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. [6] Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. If the person is conscious, have them drink one or two glasses of water. [6] Seek immediate medical attention. [4]

Disposal Plan:

- All waste containing **Pyren-1-yl Acetate**, including contaminated consumables and absorbent materials, must be treated as hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container.
- Dispose of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[4\]](#)[\[10\]](#)

- Do not dispose of it down the drain or in regular trash, as it is very toxic to aquatic life.[[7](#)]

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